

Application Note: CN009543V for Flow Cytometry

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Compound of Interest

Compound Name: CN009543V

Cat. No.: B15615605

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Product: Anti-Human CD8 (Clone: **CN009543V**), PE Conjugate

Audience: Researchers, scientists, and drug development professionals.

Introduction

CN009543V is a monoclonal antibody specifically designed to identify and quantify the human CD8 protein, a transmembrane glycoprotein that serves as a co-receptor for the T-cell receptor (TCR). The CD8 co-receptor is predominantly expressed on cytotoxic T lymphocytes and is crucial for their activation and function in the adaptive immune system. This antibody, conjugated to Phycoerythrin (PE), is optimized for the analysis of human lymphocyte subsets by flow cytometry. Flow cytometry is a powerful technique used to analyze the physical and chemical characteristics of single cells as they pass through a laser beam.[1][2] Common applications include immunophenotyping, cell cycle analysis, and apoptosis detection.[3][4]

This document provides detailed protocols and expected results for the use of **CN009543V** in the immunophenotyping of human peripheral blood mononuclear cells (PBMCs).

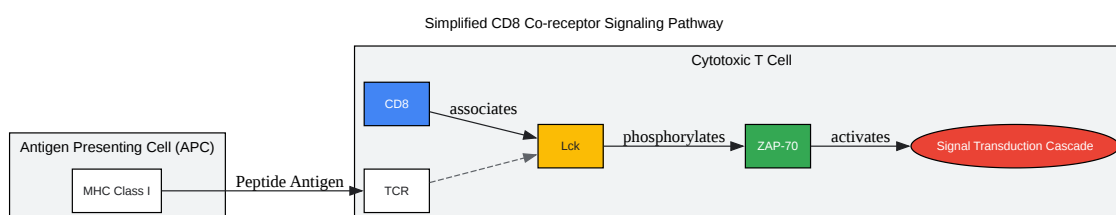
Applications

Immunophenotyping is the most common application of flow cytometry, allowing for the identification and quantification of cell populations in a heterogeneous sample, such as blood or bone marrow.[1][3] The **CN009543V** antibody is ideally suited for this purpose, enabling researchers to:

- Quantify CD8+ cytotoxic T cells in various samples.
- Analyze lymphocyte subsets in immunology research.
- Monitor immune responses in disease and therapeutic interventions.
- Characterize cell populations in hematological malignancy research.[3]

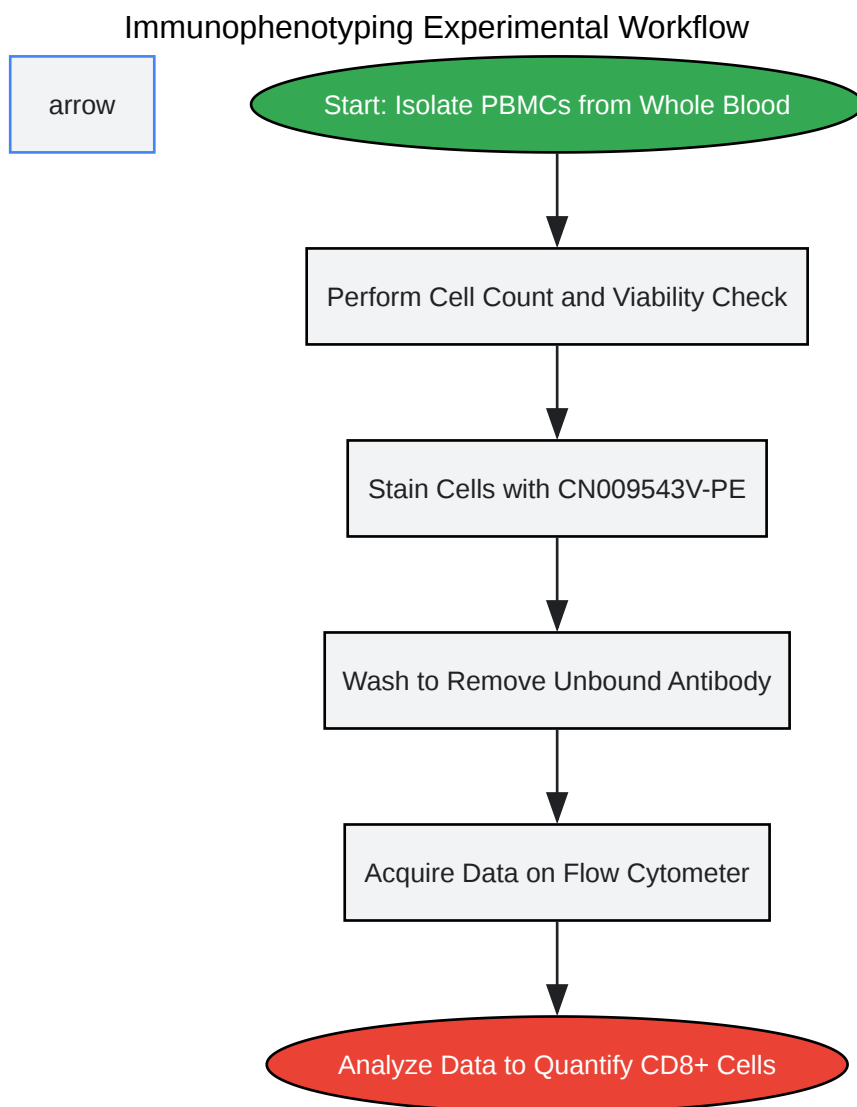
Signaling Pathway and Experimental Workflow

To provide context for the application, the following diagrams illustrate the simplified signaling pathway involving CD8 and the general experimental workflow for immunophenotyping using **CN009543V**.



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Simplified CD8 Co-receptor Signaling Pathway



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Immunophenotyping Experimental Workflow

Quantitative Data Summary

The following table summarizes representative data from an immunophenotyping experiment using **CN009543V** on PBMCs isolated from healthy human donors.

Parameter	Donor 1	Donor 2	Donor 3	Average
Total Lymphocytes (%)	85.2	89.1	87.5	87.3
CD8+ Cells (% of Lymphocytes)	28.6	32.1	29.8	30.2
Mean Fluorescence Intensity (MFI) of CD8+ Population	15,432	16,876	16,112	16,140

Experimental Protocols

Isolation of Human PBMCs from Whole Blood

This protocol describes the isolation of peripheral blood mononuclear cells (PBMCs) from whole blood using density gradient centrifugation.

Materials:

- Human whole blood collected in anticoagulant (e.g., EDTA, heparin)
- Phosphate-buffered saline (PBS), pH 7.4
- Ficoll-Paque™ PLUS or other density gradient medium
- 15 mL or 50 mL conical centrifuge tubes
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS)

Procedure:

- Dilute the whole blood sample 1:1 with PBS in a conical tube.
- Carefully layer the diluted blood over a volume of Ficoll-Paque™ equal to the original blood sample volume, creating a distinct interface.

- Centrifuge at 400 x g for 30 minutes at room temperature with the centrifuge brake turned off.
- After centrifugation, carefully aspirate the upper layer (plasma and platelets).
- Collect the buffy coat layer, containing the PBMCs, at the plasma-Ficoll interface and transfer to a new conical tube.^[5]
- Wash the isolated PBMCs by filling the tube with PBS and centrifuging at 300-400 x g for 5 minutes at 4°C. Discard the supernatant.
- Repeat the wash step.
- Resuspend the cell pellet in Flow Cytometry Staining Buffer.
- Perform a cell count and viability analysis using a hemocytometer and trypan blue or an automated cell counter. Adjust the cell concentration to 1×10^7 cells/mL.^[5]

Staining of Cell Surface Antigens

This protocol outlines the procedure for staining PBMCs with the **CN009543V**-PE antibody.

Materials:

- Isolated PBMCs (1×10^7 cells/mL)
- Anti-Human CD8 (Clone: **CN009543V**), PE Conjugate
- Flow Cytometry Staining Buffer
- 96-well round-bottom plate or flow cytometry tubes

Procedure:

- Add 100 μ L of the PBMC suspension (1×10^6 cells) to each well of a 96-well plate or to a flow cytometry tube.
- Add the appropriate, pre-titrated amount of **CN009543V**-PE antibody to the cells.

- Incubate for 20-30 minutes at 2-8°C, protected from light.^[5]
- Wash the cells by adding 2 mL of Flow Cytometry Staining Buffer and centrifuging at 300-400 x g for 5 minutes.
- Discard the supernatant and repeat the wash step.
- Resuspend the final cell pellet in 500 µL of Flow Cytometry Staining Buffer.
- The samples are now ready for data acquisition on a flow cytometer.

Data Acquisition and Analysis

Instrument Setup:

- Use a flow cytometer equipped with a laser that can excite PE (e.g., 488 nm or 561 nm).
- Set up forward scatter (FSC) and side scatter (SSC) parameters to visualize the cell populations.
- Set up a fluorescence channel for PE detection (typically around 575 nm).
- Perform compensation if other fluorochromes with spectral overlap are used.

Gating Strategy:

- Create an FSC vs. SSC plot to identify the lymphocyte population based on its characteristic low FSC and low SSC properties, excluding debris and larger cells like monocytes.
- Gate on the lymphocyte population.
- Create a histogram or a dot plot to visualize the PE signal from the gated lymphocyte population.
- Set a gate on the PE-positive (CD8+) population based on an unstained or isotype control to determine the percentage of CD8+ cells.

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References

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